

Application Notes and Protocols for 1,2-Diheptadecanoyl-rac-glycerol Stock Solutions

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Compound of Interest

Compound Name: 1,2-Diheptadecanoyl-rac-glycerol

Cat. No.: B3026050

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Introduction

1,2-Diheptadecanoyl-rac-glycerol is a synthetic diacylglycerol (DAG) containing two heptadecanoic acid chains. As a stable, saturated DAG, it is a valuable tool in lipid research and drug development, particularly in studies involving lipid signaling pathways. Proper preparation and storage of stock solutions are critical to ensure experimental reproducibility and the integrity of the compound. These application notes provide detailed protocols for the preparation and storage of **1,2-Diheptadecanoyl-rac-glycerol** stock solutions.

Physicochemical Properties and Storage

1,2-Diheptadecanoyl-rac-glycerol is a solid at room temperature.^[1] For long-term stability, it should be stored at -20°C, where it is stable for at least four years.^{[1][2][3]}

Table 1: Physical and Chemical Properties of **1,2-Diheptadecanoyl-rac-glycerol**

| Property | Value | Reference |
|---------------------|--------------------|-----------|
| Molecular Formula | C37H72O5 | [1] |
| Formula Weight | 597.0 | [1] |
| Physical State | Solid | [1] |
| Storage Temperature | -20°C | [1][2][3] |
| Stability | ≥ 4 years at -20°C | [1][2][3] |

Preparation of Stock Solutions

The choice of solvent is crucial for dissolving **1,2-Diheptadecanoyl-rac-glycerol** and depends on the downstream application. While specific solubility data for **1,2-Diheptadecanoyl-rac-glycerol** is not readily available, data from structurally similar diacylglycerols can provide guidance. Organic solvents such as dimethylformamide (DMF), dimethyl sulfoxide (DMSO), and ethanol are commonly used for dissolving lipids of this class.

Table 2: Solubility of Structurally Similar Diacylglycerols

| Compound | Solvent | Solubility | Reference |
|----------------------------------|------------|------------|-----------|
| 1,2-O-Dihexadecyl-rac-glycerol | DMF | 20 mg/ml | [4] |
| DMSO | 5 mg/ml | [4] | |
| Ethanol | 30 mg/ml | [4] | |
| 1,2-Dipentadecanoyl-rac-glycerol | DMF | 20 mg/ml | [3][5] |
| DMSO | 30 mg/ml | [3][5] | |
| Ethanol | 0.25 mg/ml | [3][5] | |
| 1,2-Dihexanoyl-sn-glycerol | DMSO | ~7 mg/ml | [6] |
| DMF | ~20 mg/ml | [6] | |

Based on this data, DMF and DMSO are recommended as primary solvents for preparing high-concentration stock solutions of **1,2-Diheptadecanoyl-rac-glycerol**.

Protocol for Preparation of a 10 mg/mL Stock Solution in DMF

Materials:

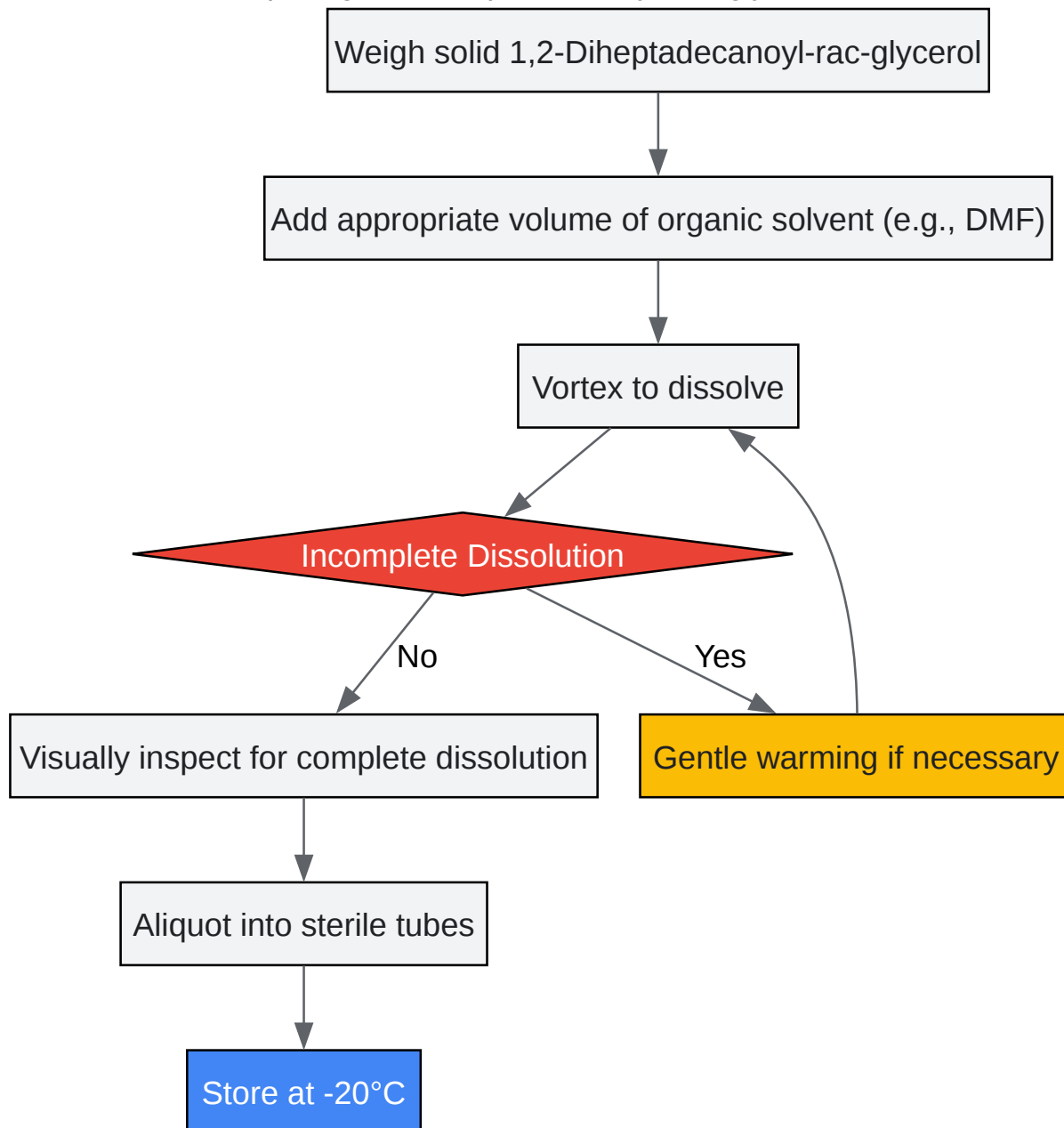
- **1,2-Diheptadecanoyl-rac-glycerol**
- Anhydrous Dimethylformamide (DMF)
- Sterile glass vial with a PTFE-lined cap
- Vortex mixer
- Warming bath or block (optional)

Procedure:

- **Weighing:** Accurately weigh the desired amount of **1,2-Diheptadecanoyl-rac-glycerol** in a sterile glass vial. For example, for 1 mL of a 10 mg/mL stock solution, weigh 10 mg of the solid.
- **Solvent Addition:** Add the appropriate volume of anhydrous DMF to the vial.
- **Dissolution:** Tightly cap the vial and vortex thoroughly. Gentle warming (to 37°C) may aid in dissolution. Ensure the solution is clear and free of any particulate matter before use.
- **Storage:** Store the stock solution at -20°C in tightly sealed aliquots to minimize freeze-thaw cycles.

Experimental Workflow for Stock Solution Preparation

Workflow for Preparing 1,2-Diheptadecanoyl-rac-glycerol Stock Solution



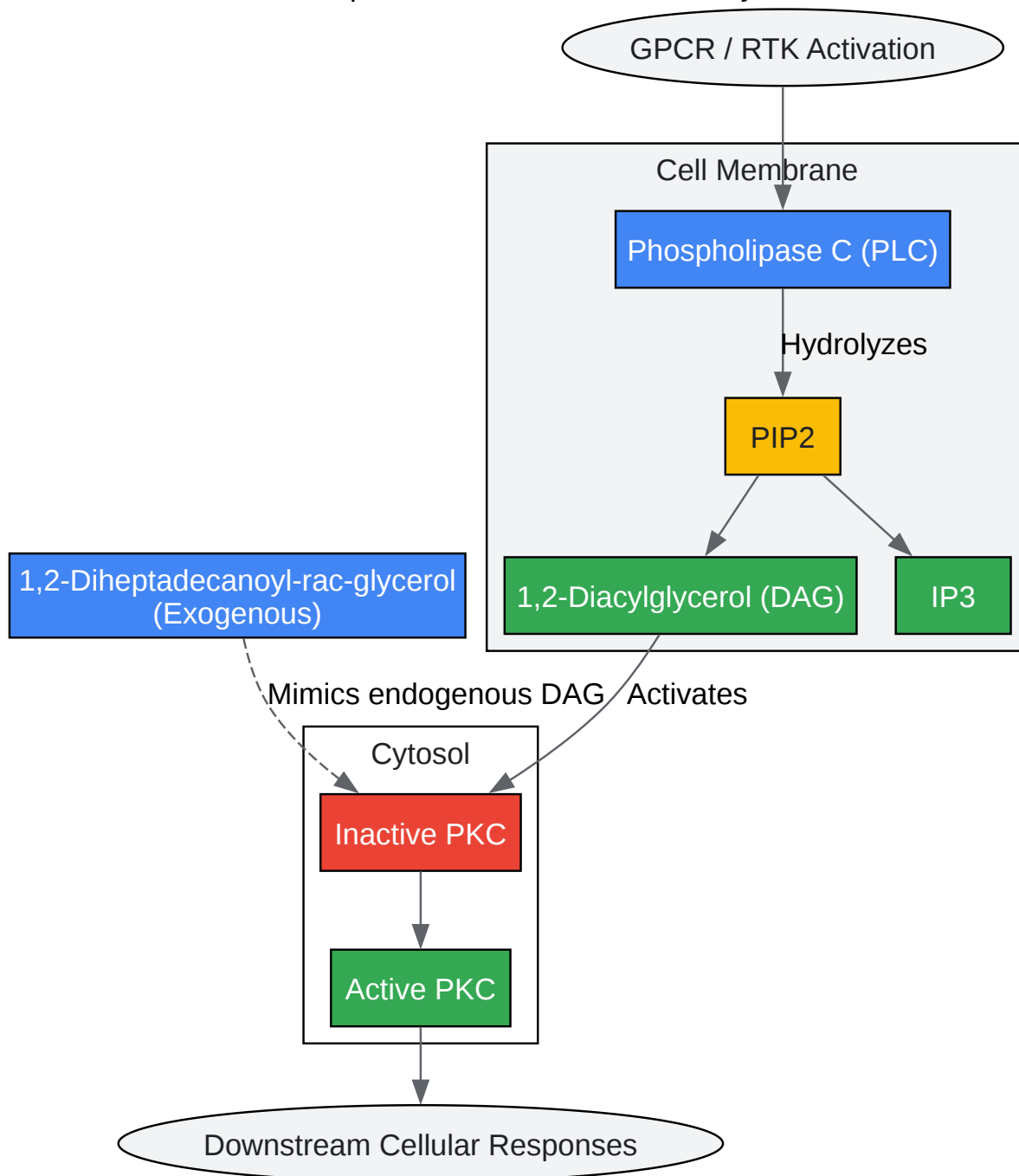
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Caption: A flowchart outlining the key steps for preparing a stock solution of **1,2-Diheptadecanoyl-rac-glycerol**.

Application in Signaling Pathways

Diacylglycerols are crucial second messengers in a variety of cellular signaling pathways, most notably in the activation of Protein Kinase C (PKC). Exogenously supplied DAGs like **1,2-Diheptadecanoyl-rac-glycerol** can be used to mimic the endogenous signaling cascade initiated by the hydrolysis of phosphatidylinositol 4,5-bisphosphate (PIP₂).

Simplified PKC Activation Pathway



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